

A Comparative Guide to the Parasitic Clearance Rates of Different Closantel Formulations

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Compound of Interest

Compound Name: *Closantel sodium dihydrate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of different closantel formulations in clearing parasitic infections, supported by experimental data. Closantel, a salicylanilide anthelmintic, is widely used in veterinary medicine to treat and control internal parasites, particularly the liver fluke *Fasciola hepatica* and the hematophagous nematode *Haemonchus contortus* in ruminants. Its efficacy is critically dependent on the formulation, which influences its pharmacokinetic and pharmacodynamic properties.

Data Presentation: Quantitative Comparison of Closantel Formulations

The parasitic clearance efficacy of closantel is typically evaluated through Fecal Egg Count Reduction Tests (FECRT) and controlled efficacy studies that measure the reduction in worm burdens. Bioequivalence studies, which compare the rate and extent of drug absorption, also provide a strong indication of therapeutic equivalence between different formulations.

Bioequivalence of Oral Closantel Formulations

A study comparing a generic Iranian 5% closantel oral suspension (Fascinil®) with a reference product (Flukiver®) in sheep demonstrated bioequivalence, suggesting that their therapeutic efficacy should be similar.^[1]

Table 1: Pharmacokinetic Parameters of Two Oral Closantel Formulations in Sheep^[1]

Parameter	Fascinil® (Test Product)	Flukiver® (Reference Product)	90% Confidence Interval for Ratio (Test/Reference)
Cmax (µg/mL)	71.71 ± 13.03	62.22 ± 7.74	81-98%
Tmax (h)	23.23 ± 4.28	23.38 ± 4.27	89-117%
AUC(0-72h) (µg.h/mL)	2957.88 ± 623.41	2913.00 ± 648.18	89-113%

Data are presented as mean ± standard deviation.

Efficacy of Different Closantel Formulations and Administration Routes

Studies have demonstrated high efficacy of closantel against susceptible strains of *Haemonchus contortus* and *Fasciola hepatica*. The route of administration (oral vs. injectable) influences the dosage required to achieve similar efficacy, with oral formulations generally requiring a higher dose to compensate for lower bioavailability.[\[1\]](#)

Table 2: Efficacy of Closantel Formulations against *Haemonchus contortus* in Sheep

Formulation/Administration	Dosage	Efficacy (% Fecal Egg Count Reduction)	Study Reference
Oral Suspension	10 mg/kg	91.24% - 98.23%	[2]
Oral Suspension	10 mg/kg	100% (against fenbendazole-resistant strain)	[3]
Subcutaneous Injection	5.0 mg/kg	100% (against thiabendazole-resistant strain)	[4]
Oral Drench	10.0 mg/kg	99.2%	[5]

Table 3: Efficacy of Closantel Formulations against *Fasciola hepatica*

Formulation/Administration	Host	Dosage	Efficacy (% Reduction)	Study Reference
Oral Suspension	Sheep	10 mg/kg	83% (worm burden reduction)	[6]
Oral Suspension	Cattle	10 mg/kg	97% (average)	[7][8]

Experimental Protocols

Fecal Egg Count Reduction Test (FECRT)

The FECRT is the most common method for assessing anthelmintic efficacy in a field setting.[9]

Methodology:

- Animal Selection: A group of naturally infected animals with a pre-treatment fecal egg count (FEC) of at least 150-200 eggs per gram (EPG) is selected.[10]
- Randomization: Animals are randomly allocated to a treatment group and an untreated control group.[9][11]
- Treatment Administration: The designated closantel formulation is administered to the treatment group according to the manufacturer's instructions. The control group remains untreated.
- Fecal Sampling: Fecal samples are collected from each animal at Day 0 (before treatment) and again at a specified post-treatment interval (typically 10-14 days for closantel).[9]
- Fecal Egg Counting: The number of parasite eggs per gram of feces is determined for each sample using a standardized technique, such as the modified McMaster method.[1][2]
- Efficacy Calculation: The percentage reduction in FEC is calculated using the following formula:

$$\% \text{ Reduction} = [1 - (\text{Mean EPG of treated group post-treatment} / \text{Mean EPG of control group post-treatment})] \times 100$$

Controlled Efficacy Test (Critical Test)

This is considered the gold standard for determining anthelmintic efficacy and involves the direct counting of parasites at necropsy.[\[9\]](#)

Methodology:

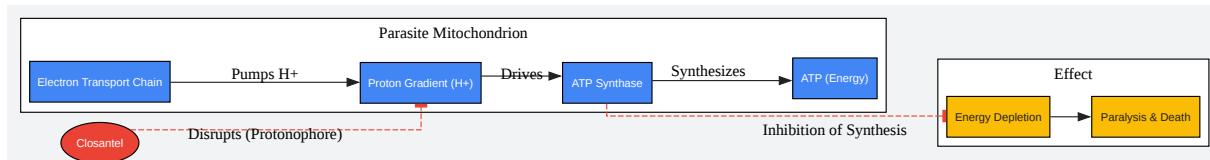
- Animal Infection: Parasite-free animals are experimentally infected with a known number of infective parasite larvae.
- Treatment: Once the infection is established (patent), animals are randomly assigned to treatment and control groups. The treatment group receives the closantel formulation.
- Necropsy: After a set period, all animals are euthanized, and the gastrointestinal tracts and/or livers are examined to recover and count the remaining adult worms.[\[4\]](#)
- Efficacy Calculation: The percentage efficacy is calculated based on the reduction in the mean worm burden of the treated group compared to the control group:

$$\% \text{ Efficacy} = [(\text{Mean worm count in control group} - \text{Mean worm count in treated group}) / \text{Mean worm count in control group}] \times 100$$
[\[9\]](#)

Visualizations

Mechanism of Action of Closantel

Closantel's primary mode of action is the uncoupling of oxidative phosphorylation in parasite mitochondria. This disrupts the parasite's energy metabolism, leading to paralysis and death.

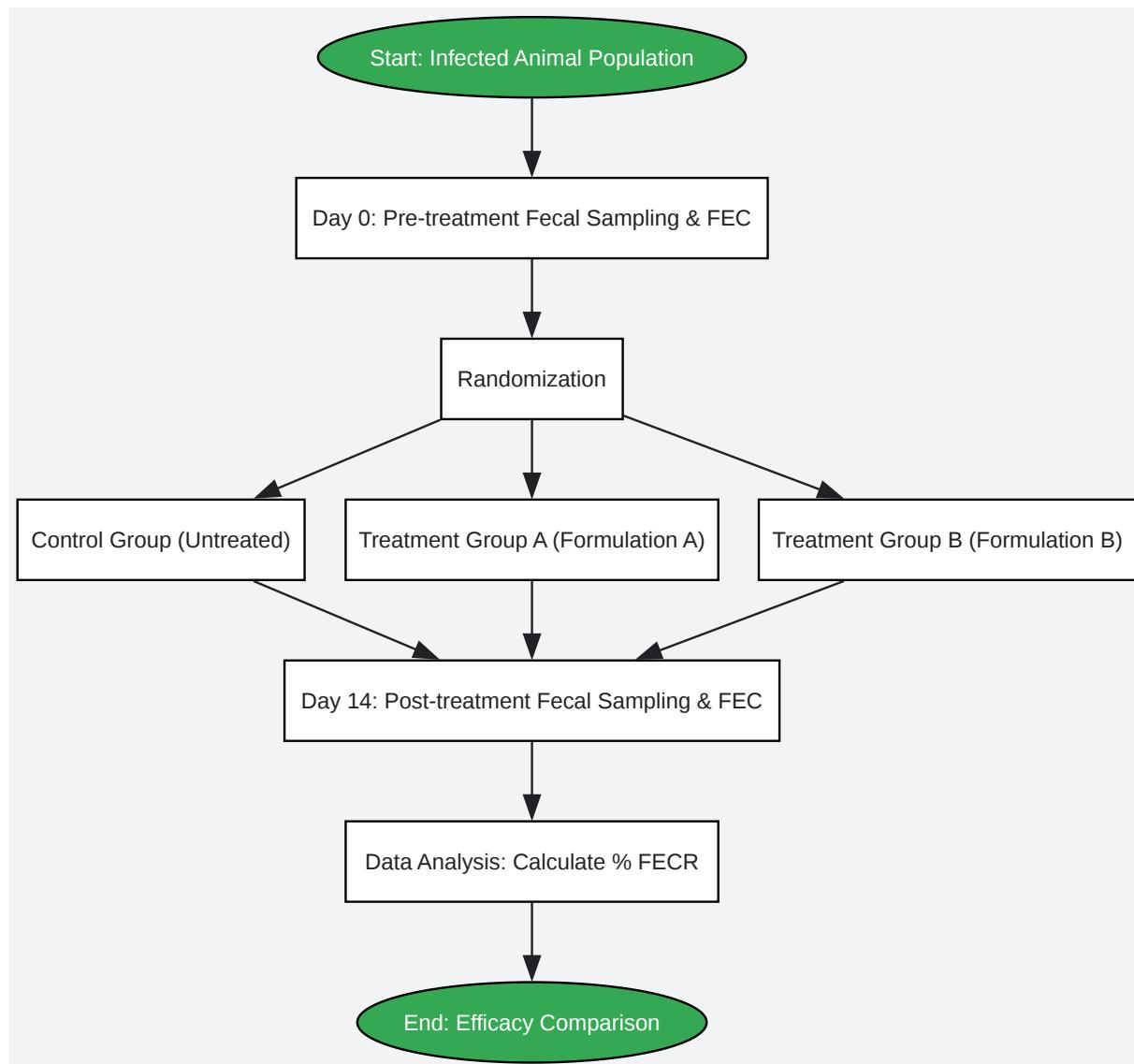


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Caption: Mechanism of action of closantel as an uncoupler of oxidative phosphorylation.

Experimental Workflow for a Fecal Egg Count Reduction Test (FECRT)

The following diagram illustrates the key steps involved in conducting an FECRT to evaluate the efficacy of different closantel formulations.



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Caption: Workflow for a Fecal Egg Count Reduction Test (FECRT).

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